



Application Notes and Protocols for Dichlofenthion Residue Extraction from Agricultural Soil Samples

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Compound of Interest		
Compound Name:	Dichlofenthion	
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This document provides detailed application notes and experimental protocols for the extraction and quantification of **Dichlofenthion** residues in agricultural soil samples. The methodologies described are based on established and widely accepted techniques for pesticide residue analysis, ensuring robust and reliable results.

Introduction

Dichlofenthion is an organophosphate insecticide and nematicide used in agriculture. Monitoring its residues in soil is crucial for environmental assessment and food safety. Soil, being a complex matrix, presents analytical challenges requiring efficient extraction and cleanup procedures to ensure accurate quantification. This application note details the recommended QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method for the extraction of **Dichlofenthion**, followed by analysis using Gas Chromatography-Mass Spectrometry (GC-MS) or High-Performance Liquid Chromatography (HPLC).

Physicochemical Properties of **Dichlofenthion**:

Dichlofenthion is characterized by a high octanol-water partition coefficient, indicating its lipophilic nature.[1] This property suggests a strong affinity for organic solvents, making solvent-based extraction methods highly effective. It is miscible with most organic solvents and



has low solubility in water.[1] These characteristics are fundamental to the success of the extraction protocols outlined below.

Experimental Protocols QuEChERS-based Extraction Protocol

The QuEChERS method is a streamlined and effective approach for extracting a wide range of pesticides from complex matrices like soil. This protocol is adapted from the widely recognized EN 15662 method.

Materials:

- Homogenized soil sample
- Deionized water
- Acetonitrile (ACN), HPLC grade
- Magnesium sulfate (MgSO₄), anhydrous
- Sodium chloride (NaCl)
- Trisodium citrate dihydrate
- Disodium hydrogen citrate sesquohydrate
- · Primary secondary amine (PSA) sorbent
- C18 sorbent
- 50 mL centrifuge tubes
- 15 mL centrifuge tubes
- · High-speed centrifuge
- Vortex mixer



Procedure:

- Sample Preparation:
 - Weigh 10 g of a homogenized soil sample into a 50 mL centrifuge tube.
 - If the soil has low moisture content, add an appropriate amount of deionized water to achieve a total water content of 8-10 mL and allow it to hydrate for 30 minutes.
- Extraction:
 - Add 10 mL of acetonitrile to the centrifuge tube.
 - Add the QuEChERS extraction salt packet containing 4 g MgSO₄, 1 g NaCl, 1 g trisodium citrate dihydrate, and 0.5 g disodium hydrogen citrate sesquohydrate.
 - Immediately cap the tube and shake vigorously for 1 minute.
 - o Centrifuge at ≥4000 rpm for 5 minutes.
- Dispersive Solid-Phase Extraction (d-SPE) Cleanup:
 - Transfer a 6 mL aliquot of the upper acetonitrile layer to a 15 mL centrifuge tube containing 900 mg of anhydrous MgSO₄, 150 mg of PSA, and 150 mg of C18 sorbent.
 - Cap the tube and vortex for 30 seconds.
 - Centrifuge at ≥4000 rpm for 5 minutes.
- Final Extract Preparation:
 - Take an aliquot of the cleaned extract from the supernatant.
 - The extract is now ready for analysis by GC-MS or HPLC. If necessary, the extract can be filtered through a 0.22 μm syringe filter.

Analytical Instrumentation

2.2.1. Gas Chromatography-Mass Spectrometry (GC-MS) Analysis



GC-MS is a highly sensitive and selective technique for the determination of organophosphate pesticides like **Dichlofenthion**.

Instrumentation and Conditions:

Parameter	Setting
Gas Chromatograph	Agilent 7890A or equivalent
Mass Spectrometer	Agilent 5975C or equivalent
Column	HP-5MS (30 m x 0.25 mm, 0.25 μm film thickness) or equivalent
Injector Temperature	250°C
Injection Mode	Splitless
Injection Volume	1 μL
Carrier Gas	Helium
Flow Rate	1.0 mL/min
Oven Program	Initial temperature 70°C (hold 2 min), ramp to 150°C at 25°C/min, then to 200°C at 3°C/min, and finally to 280°C at 8°C/min (hold 10 min)
Transfer Line Temp.	280°C
Ion Source Temp.	230°C
Quadrupole Temp.	150°C
Ionization Mode	Electron Ionization (EI) at 70 eV
Acquisition Mode	Selected Ion Monitoring (SIM)
Quantifier Ion (m/z)	279
Qualifier Ions (m/z)	190, 223

2.2.2. High-Performance Liquid Chromatography (HPLC) Analysis



HPLC provides an alternative robust method for the quantification of **Dichlofenthion**, particularly for samples with complex matrices.

Instrumentation and Conditions:

Parameter	Setting
HPLC System	Agilent 1260 Infinity or equivalent with UV or DAD detector
Column	C18 column (e.g., 4.6 x 150 mm, 5 μm)
Mobile Phase	Acetonitrile:Water (70:30, v/v)
Flow Rate	1.0 mL/min
Column Temperature	30°C
Injection Volume	10 μL
Detection Wavelength	230 nm

Data Presentation

The following table summarizes the expected analytical performance for **Dichlofenthion** analysis. The data is based on a study of **Dichlofenthion** in a water matrix, which provides a strong estimation for performance in a soil matrix with an equivalent analytical finish.[2]

Parameter	Value	Reference
Recovery at 10 μg/kg	89.3%	
Recovery at 50 μg/kg	100.7%	_
Limit of Detection (LOD)	1.9 μg/kg	_
Limit of Quantification (LOQ)	3.2 μg/kg	_
Linearity (R²)	>0.99	Typical for method
Relative Standard Deviation (RSD)	<15%	Typical for method



Visualizations

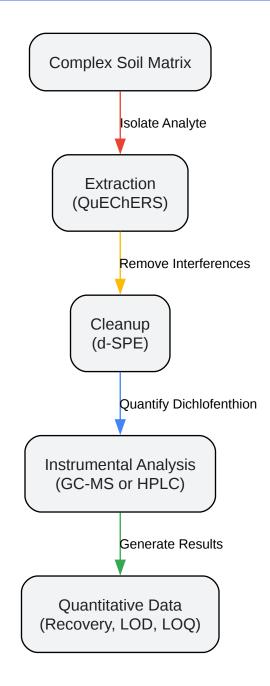
The following diagrams illustrate the experimental workflow for the extraction and analysis of **Dichlofenthion** from soil samples.



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Caption: Workflow for **Dichlofenthion** residue extraction and analysis.





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Caption: Logical steps in **Dichlofenthion** residue analysis from soil.

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References

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